

TL-895 stability and storage conditions

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Compound of Interest

Compound Name: TL-895

Cat. No.: B8197429

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TL-895 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **TL-895**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **TL-895**?

A1: Proper storage of **TL-895** is crucial for maintaining its integrity and activity. For solid **TL-895**, storage at -20°C is recommended, where it can be stable for up to three years. Once dissolved in a solvent, the solution should be stored at -80°C and is expected to be stable for up to one year.^[1]

Q2: How should I prepare a stock solution of **TL-895**?

A2: **TL-895** is soluble in dimethyl sulfoxide (DMSO).^[1] A common practice is to prepare a high-concentration stock solution in DMSO, which can then be further diluted in aqueous buffers for your experiments. For in vivo studies, it is advisable to prepare the working solution fresh on the day of use.^[2]

Q3: What should I do if **TL-895** precipitates out of solution?

A3: **TL-895** has lower solubility at a higher pH.^[3] If you observe precipitation, particularly when diluting a DMSO stock solution into an aqueous buffer, it may be due to the pH of the buffer or the final solvent composition. Gentle warming and/or sonication can be used to aid dissolution.

[1][2] It is also recommended to prepare fresh solutions for each experiment to minimize precipitation issues.[2]

Stability and Storage Data

The following tables summarize the available data on the stability and storage of **TL-895**.

Table 1: Storage Conditions

Form	Storage Temperature	Shelf Life
Solid (Powder)	-20°C	3 years[1]
In Solvent (DMSO)	-80°C	1 year[1]

Table 2: Solubility

Solvent	Concentration	Method to Enhance Solubility
DMSO	250 mg/mL (558.66 mM)[1]	Sonication[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **TL-895** Stock Solution in DMSO

- Materials:
 - **TL-895** powder
 - Anhydrous DMSO
 - Sterile, conical-bottom polypropylene tubes
 - Vortex mixer
 - Sonicator (optional)

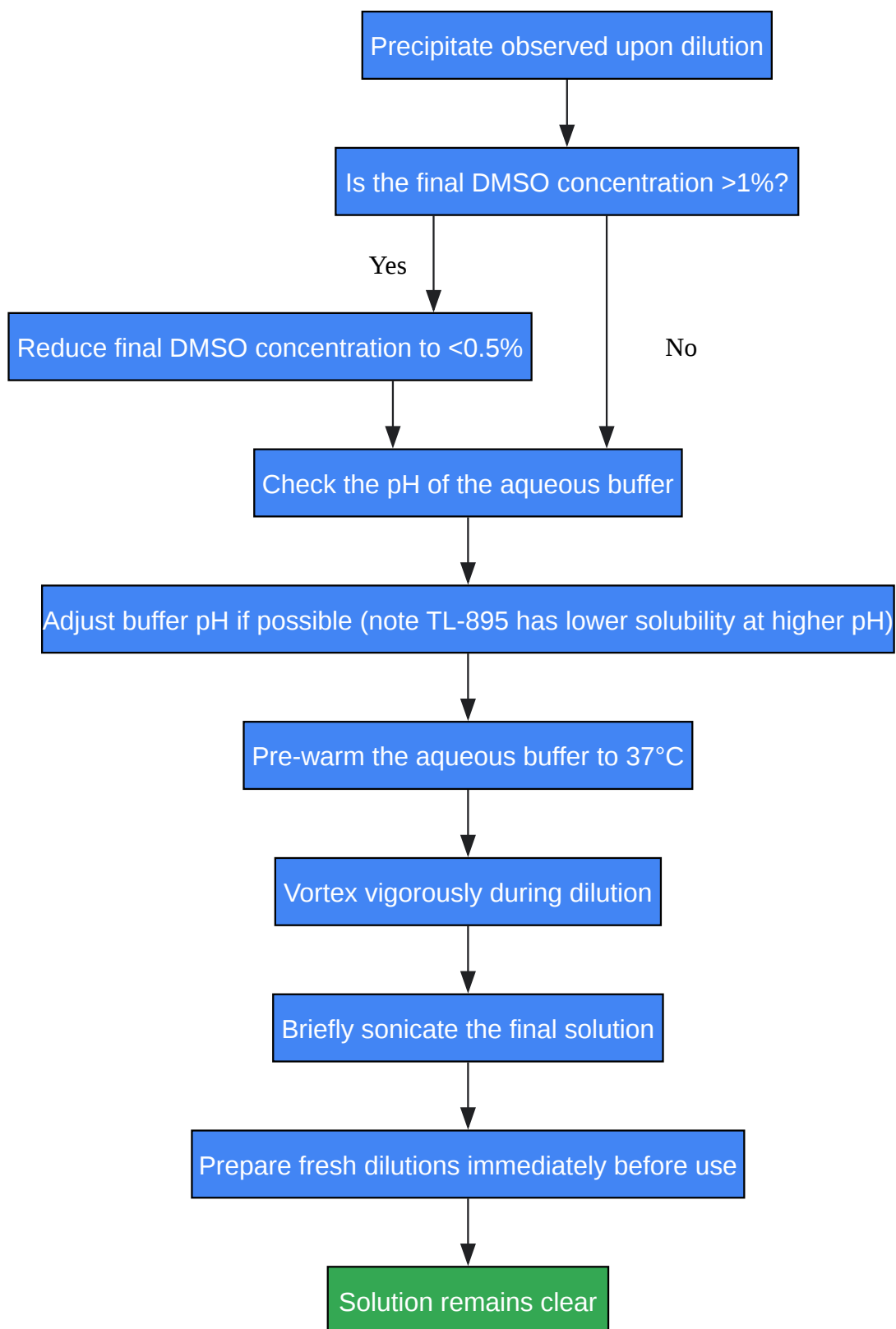
- Procedure:

1. Equilibrate the vial of **TL-895** powder to room temperature before opening to prevent condensation.
2. Weigh the required amount of **TL-895** powder in a sterile microcentrifuge tube. The molecular weight of **TL-895** is 447.5 g/mol .[\[1\]](#) To prepare 1 mL of a 10 mM stock solution, you will need 4.475 mg of **TL-895**.
3. Add the appropriate volume of anhydrous DMSO to the **TL-895** powder.
4. Vortex the solution thoroughly to dissolve the compound.
5. If dissolution is not complete, sonicate the solution for a few minutes in a water bath sonicator.[\[1\]](#)
6. Once fully dissolved, aliquot the stock solution into smaller volumes in sterile polypropylene tubes to avoid repeated freeze-thaw cycles.
7. Store the aliquots at -80°C.

Troubleshooting

Issue: Precipitate forms when diluting the **TL-895** DMSO stock solution into an aqueous buffer for a cell-based assay.

This is a common issue when working with hydrophobic compounds. The following workflow can help troubleshoot this problem.

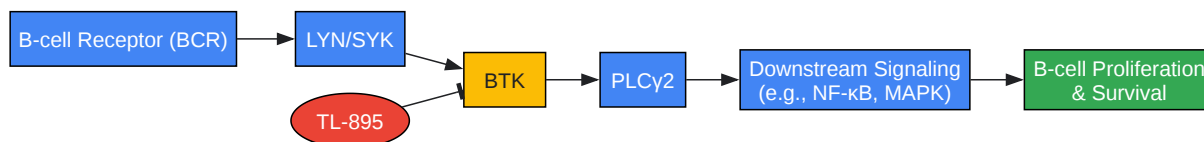


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Caption: Troubleshooting workflow for **TL-895** precipitation.

Signaling Pathway

TL-895 is a potent and selective irreversible inhibitor of Bruton's tyrosine kinase (BTK).^{[1][2]} BTK is a key component of the B-cell receptor (BCR) signaling pathway, which is crucial for B-cell proliferation, survival, and differentiation.



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Caption: Simplified BTK signaling pathway inhibited by **TL-895**.

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